

method validation for gamma-Coniceine quantification

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Compound Focus: gamma-Coniceine

CAS No.: 1604-01-9

Cat. No.: S570344

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Available Information on Gamma-Coniceine

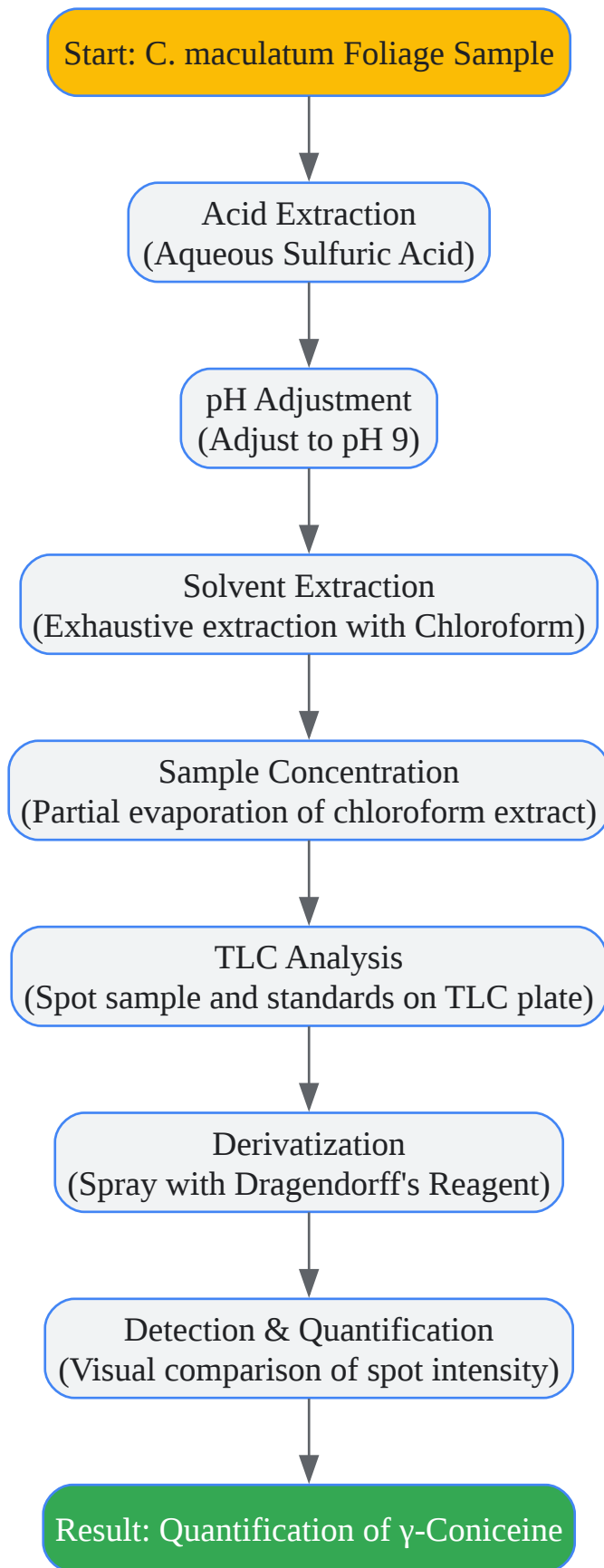
The table below summarizes the key chemical properties and analytical data found in the search results.

Property	Details
CAS Number	1604-01-9 [1]
Chemical Formula	$C_8H_{15}N$ [1]
Molecular Weight	125.211 g/mol [1]
Density	0.91 g/cm ³ [1]
Boiling Point	171°C at 760 mmHg [1]
Flash Point	48.5°C [1]
Toxicity (Mouse Bioassay)	LD (Lethal Dose) of 4.4 mg/kg for γ -coniceine [2]
Quantification Method	Thin-Layer Chromatography (TLC) [3]
Reported Recovery	82.6% \pm 3.9% for γ -coniceine [3]

Property	Details
Detection Limit (TLC)	0.7 µg per spot [3]

Thin-Layer Chromatography (TLC) Method

One search result details a TLC method for analyzing **gamma-Coniceine** and coniine in plant foliage [3]. The workflow for this method can be summarized as follows, which could form the basis of one of your experimental protocols:



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Key Troubleshooting Considerations for Your Content

Based on the information available, here are some potential issues you could address in your FAQ and troubleshooting guides:

- **Problem: Poor Recovery Rates**
 - **Possible Cause:** Inefficient extraction or pH adjustment during sample preparation. The published TLC method reports an average recovery of 82.6% for **gamma-Coniceine** [3]. Significantly lower values indicate a problem.
 - **Troubleshooting Tip:** Meticulously validate the pH adjustment step in the sample preparation process. Recoveries are considered acceptable when statistical tests show they are not significantly different from 100% [3].
- **Problem: Inconsistent or Faint TLC Spots**
 - **Possible Cause:** The concentration of the analyte is too low, or the derivatization reaction is incomplete.
 - **Troubleshooting Tip:** Ensure the chloroform extract is concentrated enough before spotting. Confirm that the Dragendorff's reagent is fresh and has been applied correctly. The visual quantification relies on a clear color reaction [3].
- **Problem: High Toxicological Risk**
 - **Context: Gamma-Coniceine** is significantly more potent than related compounds like N-methylconiine [2].
 - **Safety Protocol:** Emphasize strict safe handling procedures in all guides, given the high potency and toxicity of this compound.

How to Proceed with Your Technical Center

The current information is a starting point. To build a comprehensive support center, I suggest you:

- **Consult Broader Sources:** The search results are limited. You may find detailed standard operating procedures (SOPs) for alkaloid analysis in official pharmacopeias (like USP or EP) or method validation guidelines from bodies like ICH (International Council for Harmonisation).

- **Expand Technique Coverage:** Modern laboratories often use more advanced techniques like **High-Performance Liquid Chromatography (HPLC)** or **Liquid Chromatography-Mass Spectrometry (LC-MS/MS)** for more precise and sensitive quantification. Your support center would benefit greatly from including protocols for these methods.
- **Embrace the Available Data:** The provided TLC method, toxicity data, and chemical properties are valid and can be used to create initial content for your technical guides.

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References

1. - gamma | CAS#:1604-01-9 | Chemsrce coniceine [chemsrc.com]
2. Stereoselective potencies and relative toxicities of γ - coniceine and... [pubmed.ncbi.nlm.nih.gov]
3. An Efficient TLC Method for Analysis of γ - Coniceine and Coniine in... [link.springer.com]

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